

"Disperse Red 74" molecular structure and formula C22H25N5O7

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Compound of Interest

Compound Name: *Disperse Red 74*

Cat. No.: *B3029303*

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Disperse Red 74: A Technical Overview

Chemical Formula: C₂₂H₂₅N₅O₇

Molecular Weight: 471.47 g/mol

C.I. Number: 113379

CAS Number: 61703-11-5[1]

This technical guide provides a comprehensive overview of the monoazo dye, **Disperse Red 74**. The information is tailored for researchers, scientists, and professionals in drug development, focusing on its chemical properties, synthesis, and toxicological profile based on available data for this class of compounds.

Physicochemical Properties

Disperse Red 74 is a synthetic colorant characterized by its limited solubility in water and its affinity for hydrophobic fibers. A summary of its key physicochemical properties is presented below.

Property	Value	References
Molecular Formula	C ₂₂ H ₂₅ N ₅ O ₇	[1] [2] [3]
Molecular Weight	471.47 g/mol	[3]
Appearance	Dark reddish-brown to purple powder	[2]
Solubility	Soluble in ethanol and acetone	[1] [2]
Maximum Absorption Wavelength (λ _{max})	496 nm	[2]

Synthesis Protocol

The industrial synthesis of **Disperse Red 74** is achieved through a well-established two-step azo coupling reaction. This process involves the diazotization of an aromatic amine followed by its reaction with a coupling component.

Experimental Protocol: Synthesis of Disperse Red 74

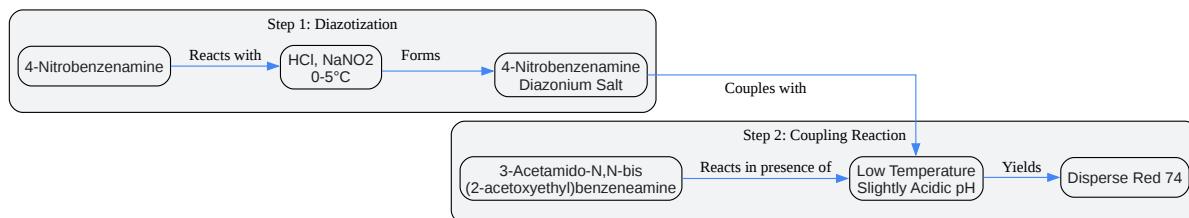
Materials:

- 4-Nitrobenzenamine
- 3-Acetamido-N,N-bis(2-acetoxyethyl)benzeneamine
- Sodium nitrite
- Hydrochloric acid
- Ice

Procedure:

- **Diazotization:** 4-Nitrobenzenamine is dissolved in an aqueous solution of hydrochloric acid. The solution is cooled to 0-5°C using an ice bath. An aqueous solution of sodium nitrite is then added dropwise while maintaining the low temperature to form the diazonium salt of 4-nitrobenzenamine.

- Coupling Reaction: The freshly prepared diazonium salt solution is slowly added to a solution of the coupling component, 3-Acetamido-N,N-bis(2-acetoxyethyl)benzeneamine. The reaction mixture is maintained at a low temperature and slightly acidic pH to facilitate the electrophilic substitution reaction, resulting in the formation of the **Disperse Red 74** dye molecule.
- Isolation and Purification: The precipitated dye is isolated by filtration, washed with water to remove any unreacted starting materials and by-products, and then dried.



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Figure 1. Synthesis workflow for **Disperse Red 74**.

Application in Textile Industry

Disperse Red 74 is primarily used for dyeing polyester fibers and their blends. It exhibits good fastness properties, making it a commercially valuable colorant.

Dyeing Fastness Properties

Fastness Test	Rating (on a scale of 1-5)
Light Fastness	5
Washing Fastness (Polyester)	5
Washing Fastness (Cotton)	5
Sublimation Fastness	5
Rubbing Fastness (Dry)	4-5
Rubbing Fastness (Wet)	4-5

Toxicological Profile and Relevance to Drug Development

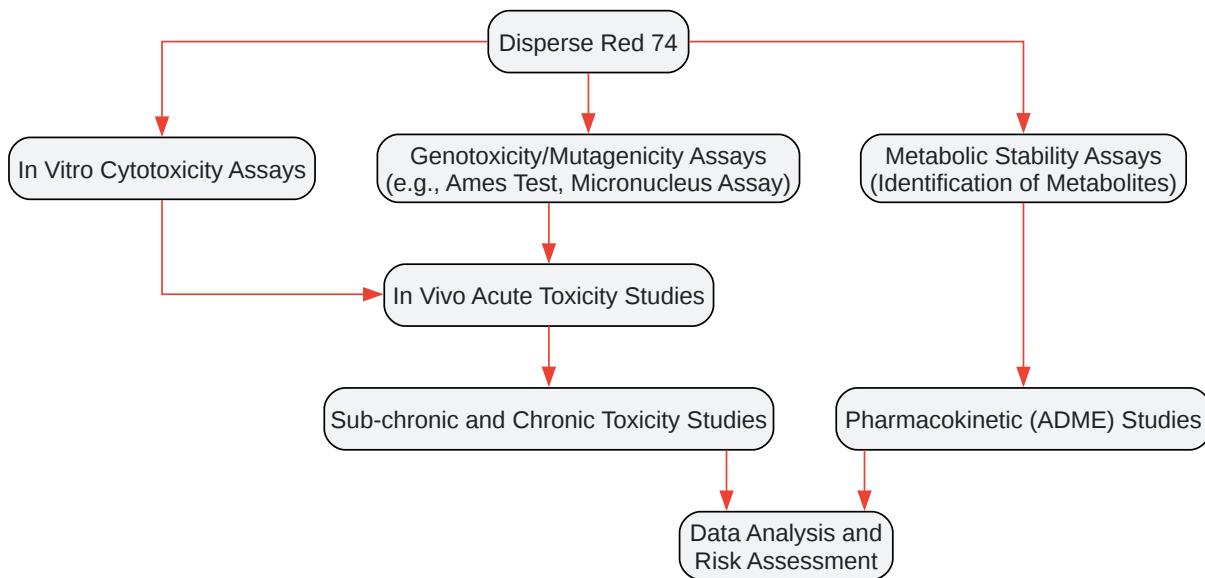
Currently, there is a significant lack of publicly available data regarding the specific biological activity, mechanism of action, or potential therapeutic applications of **Disperse Red 74**. The research focus for this compound has been predominantly within the dye and textile industry.

However, as an azo dye, **Disperse Red 74** belongs to a chemical class that has been investigated for a range of pharmacological activities. Azo compounds have been explored for their potential as antimicrobial, antiviral, and anticancer agents. The azo bond can be cleaved by reductases, including those present in the gut microbiota and the liver, to release the constituent aromatic amines. The nature of these amines is a key determinant of the compound's biological effects and toxicity.

General Toxicological Concerns for Azo Dyes:

- Mutagenicity and Genotoxicity: Some azo dyes have been shown to be mutagenic, often due to the genotoxic nature of the aromatic amines released upon metabolic reduction.
- Carcinogenicity: Certain aromatic amines are known carcinogens, raising concerns about the long-term safety of some azo dyes.
- Skin Sensitization: Disperse dyes, in general, are a known cause of allergic contact dermatitis.

Given the absence of specific pharmacological data for **Disperse Red 74**, any consideration for its use in a drug development context would necessitate a comprehensive toxicological evaluation. The logical workflow for such an investigation is outlined below.



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